

What is the molecular structure of Arginylalanine?

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Compound of Interest

Compound Name: Arginylalanine

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An In-Depth Technical Guide to the Molecular Structure of **Arginylalanine**

Prepared for: Researchers, Scientists, and Drug Development Professionals

Abstract

Arginylalanine (Arg-Ala) is a dipeptide composed of L-arginine and L-alanine, two fundamental proteinogenic amino acids. As a naturally occurring metabolite, its structure and properties are of significant interest in biochemistry, pharmacology, and drug development.^[1] The presence of the highly basic guanidinium group from arginine and the simple aliphatic side chain from alanine imparts unique physicochemical characteristics to the molecule. This guide provides a comprehensive overview of the molecular structure, chemical properties, potential biological significance, and representative experimental protocols for the synthesis and analysis of **Arginylalanine**.

Molecular Structure and Identification

Arginylalanine is formed through the creation of a peptide bond between the carboxyl group of an L-arginine residue and the amino group of an L-alanine residue.

Logical Structure Diagram

The logical arrangement of **Arginylalanine** highlights the distinct amino acid residues and the connecting peptide bond. The structure features a primary amine, a carboxylic acid, the peptide linkage, and the characteristic guanidinium group on the arginine side chain.

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References

- 1. Arginylalanine | C₉H₁₉N₅O₃ | CID 7020333 - PubChem [pubchem.ncbi.nlm.nih.gov]
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